

# Storage and stability issues for 2-Methoxy-4-methylpyridine.

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## Compound of Interest

Compound Name: 2-(2-Methoxyethyl)-4-methylpyridine

Cat. No.: B7780494

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## Technical Support Center: 2-Methoxy-4-methylpyridine

CAS: 100848-70-2 | Formula: C<sub>7</sub>H<sub>9</sub>NO | MW: 123.15 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

### Core Product Profile & Critical Alerts

Product Description: 2-Methoxy-4-methylpyridine is a heterocyclic building block used primarily as an intermediate in the synthesis of pharmaceuticals (specifically neurological targets) and agrochemicals.[\[3\]](#) It is a clear, colorless to slightly yellow liquid that exhibits sensitivity to oxidative conditions and acidic moisture.

Quick Reference Data:

Property	Value	Note
Boiling Point	152–153 °C	@ 760 mmHg
Flash Point	53 °C	Flammable (Closed Cup)
Density	~1.02 g/mL	@ 20 °C
Storage	2–8 °C	Inert atmosphere (N <sub>2</sub> /Ar) essential
Solubility	Organic solvents	Soluble in DCM, MeOH, Ethyl Acetate

## Troubleshooting Guide (Q&A)

This section addresses the most frequent technical inquiries received by our support team.

### Category: Appearance & Stability[5]

Q: My sample has turned from colorless to a dark yellow/brown. Is it still usable? A: This color change typically indicates oxidative degradation or photo-oxidation. Pyridine derivatives are electron-rich; exposure to atmospheric oxygen, especially in the presence of light, can lead to the formation of N-oxides and complex coupled impurities (dimers).

- Action: Check purity via GC. If purity is >97%, the color is likely due to trace chromophores (ppm level) and may not affect robust synthetic steps. If purity is compromised, redistillation is required.
- Prevention: Always store under an inert atmosphere (Nitrogen or Argon) and in amber glass.

Q: I observe a white precipitate or turbidity in the liquid. What is this? A: This is a strong indicator of hydrolysis. The methoxy group at the 2-position is essentially an imidate ether. In the presence of moisture and trace acid (even atmospheric CO<sub>2</sub> can sometimes catalyze this), it hydrolyzes to form 4-methyl-2-pyridone (also known as 2-hydroxy-4-methylpyridine) and methanol. 2-Pyridones are crystalline solids with high melting points, often appearing as precipitates in the liquid matrix.

- Action: Filter the solid and analyze the filtrate. If the liquid phase retains high purity, use immediately. If the precipitate is significant, the lot is degraded.

## Category: Handling & Storage[5]

Q: Can I store this compound at room temperature for short periods? A: While the compound is chemically stable for days at room temperature (20–25°C) if sealed, we strictly recommend refrigerated storage (2–8°C) for long-term stability. Higher temperatures accelerate the kinetics of both hydrolysis and N-oxidation.

Q: Is this compound compatible with acidic workups? A: Proceed with caution. The 2-methoxy group is acid-labile. Prolonged exposure to strong aqueous acids (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>) or Lewis acids will cleave the ether bond, yielding the 2-pyridone byproduct.

- Recommendation: Maintain basic or neutral conditions during extraction. If an acidic wash is necessary to remove amine impurities, perform it rapidly at low temperature (0°C) and immediately neutralize.

## Deep Dive: Degradation Mechanisms

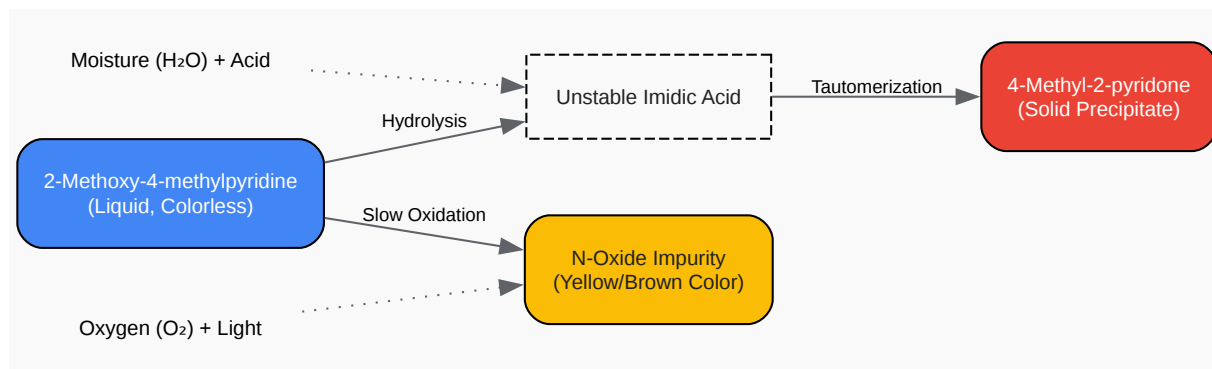
Understanding why the compound degrades allows for better experimental design.

### Pathway A: Hydrolysis (Moisture Sensitivity)

The C2-position is electrophilic. Water acts as a nucleophile, attacking the C2 carbon. The methoxide is a leaving group, initially forming the unstable imidic acid tautomer, which rapidly tautomerizes to the thermodynamically stable amide-like 2-pyridone.

### Pathway B: N-Oxidation (Air Sensitivity)

The nitrogen lone pair is susceptible to attack by molecular oxygen (radical mechanism) or peracids, forming the Pyridine N-oxide. This increases the polarity of the molecule and can alter reactivity in subsequent metal-catalyzed cross-couplings.



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Figure 1: Primary degradation pathways. Hydrolysis leads to precipitation; oxidation leads to discoloration.

## Recommended Protocols

### Protocol A: Purity Verification (GC-FID)

Use this method to verify lot quality before critical reactions.

- Diluent: Dichloromethane (HPLC Grade). Avoid methanol to prevent transesterification artifacts if traces of acid are present.
- Concentration: 1 mg/mL.
- Column: DB-5 or equivalent (5% Phenyl-methylpolysiloxane), 30m x 0.25mm ID.
- Inlet: 250°C, Split ratio 20:1.
- Oven Program:
  - Hold 60°C for 2 min.
  - Ramp 15°C/min to 250°C.
  - Hold 5 min.

- Detector: FID @ 280°C.
- Expected Result: Main peak ~152°C BP equivalent. Impurities (Pyridone) will likely not elute well or show severe tailing due to polarity; N-oxides will elute later with broader peak shapes.

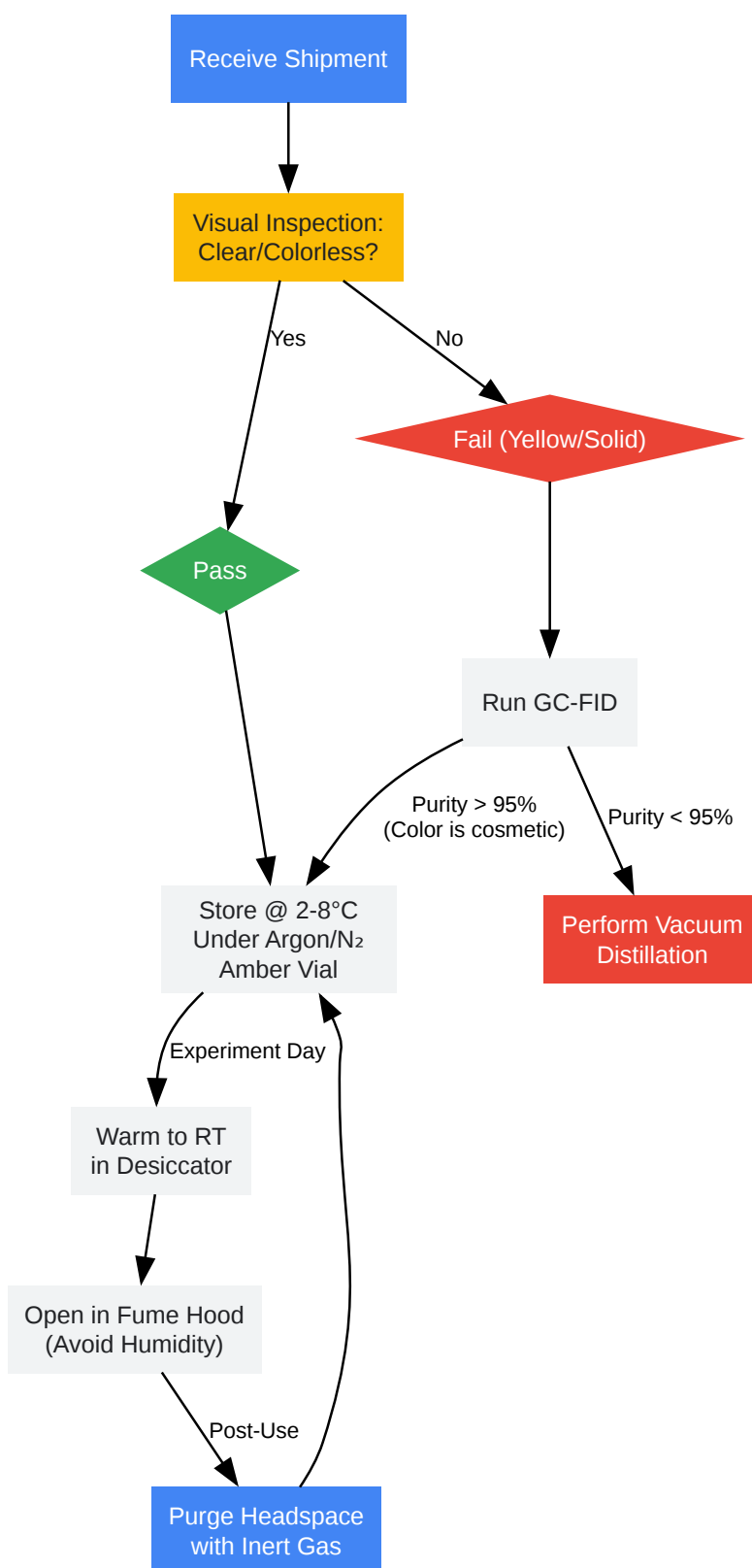
## Protocol B: Purification (Vacuum Distillation)

Use this method to rescue a yellowed or slightly degraded lot.

- Setup: Short-path distillation apparatus with a vigorous stir bar.
- Pressure: Apply high vacuum (< 5 mmHg is ideal).
- Temperature:
  - At 7 mmHg, the boiling point is approx. 50°C.
  - Do not overheat the pot; use an oil bath set no higher than 20°C above the expected boiling point.
- Procedure:
  - Discard the first 5% of distillate (forerun), which contains volatile degradation fragments.
  - Collect the main fraction (clear, colorless liquid).
  - Stop before the pot runs dry; the residue will contain the high-boiling N-oxides and solid pyridones.
- Storage: Immediately flush the receiving flask with Argon and seal with Parafilm.

## Handling Workflow (Decision Tree)

Follow this logic to ensure sample integrity upon receipt and during use.



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Figure 2: Standard Operating Procedure for receipt, storage, and usage.

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